

# Essential Safety and Handling Guidelines for Hdac6-IN-33

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## Compound of Interest

Compound Name: Hdac6-IN-33

Cat. No.: B12385930

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This document provides crucial safety and logistical information for the handling and disposal of **Hdac6-IN-33** (CAS No. 2444302-23-0), a selective and irreversible HDAC6 inhibitor.<sup>[1]</sup> Given the absence of a publicly available, comprehensive Safety Data Sheet (SDS) for this specific compound, the following guidelines are based on general principles for handling potent, biologically active research chemicals and information available for the broader class of histone deacetylase (HDAC) inhibitors. Researchers must exercise extreme caution and adhere to all institutional and local regulations.

## Hazard Identification and Precautionary Measures

While specific toxicity data for **Hdac6-IN-33** is not available, it is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[2]</sup> As a potent enzyme inhibitor, it should be treated as a hazardous compound.

Precautionary Statements:<sup>[2]</sup>

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

- Rinse mouth.
- Collect spillage.
- Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

A comprehensive assessment of workplace hazards should be conducted to determine the appropriate level of PPE.<sup>[3]</sup> The following table outlines the recommended PPE for handling **Hdac6-IN-33**.

Protection Type	Recommended Equipment	Purpose
Eye and Face	Safety goggles with side-shields or a face shield. <sup>[2]</sup>	Protects against splashes, sprays, and airborne particles. <sup>[4]</sup>
Hand	Chemical-resistant protective gloves (e.g., nitrile).	Prevents skin contact with the compound. <sup>[2]</sup>
Body	Impervious clothing, such as a lab coat with long sleeves. <sup>[2]</sup>	Protects skin from contamination.
Respiratory	A suitable respirator should be used if dust or aerosols are generated. <sup>[2]</sup>	Prevents inhalation of the compound.

## Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential to minimize exposure risk.

Engineering Controls:<sup>[2]</sup>

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure a safety shower and eyewash station are readily accessible.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing: If working with the solid form, weigh the compound in a chemical fume hood to avoid inhalation of dust.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to prevent splashing. **Hdac6-IN-33** is soluble in DMSO.[5]
- Use: Conduct all experimental procedures involving **Hdac6-IN-33** within a designated area, clearly marked with hazard signs.
- Decontamination: After use, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by soap and water. Dispose of all cleaning materials as hazardous waste.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

## Storage and Disposal

Proper storage and disposal are critical to prevent accidental exposure and environmental contamination.

Storage:[1][2]

- Store in a tightly sealed container in a cool, well-ventilated area.
- Keep away from direct sunlight and sources of ignition.
- Recommended storage temperatures:
  - Powder: -20°C
  - In solvent: -80°C

Disposal Plan: All waste contaminated with **Hdac6-IN-33** must be treated as hazardous waste and disposed of in accordance with all federal, state, and local regulations.[6]

- Waste Segregation:
  - Solid Waste: Collect all contaminated solid waste (e.g., pipette tips, gloves, absorbent paper) in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Liquid Waste: Collect all contaminated liquid waste in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Hdac6-IN-33**."
- Pickup and Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the waste. Do not dispose of **Hdac6-IN-33** down the drain or in regular trash.

## Quantitative Data

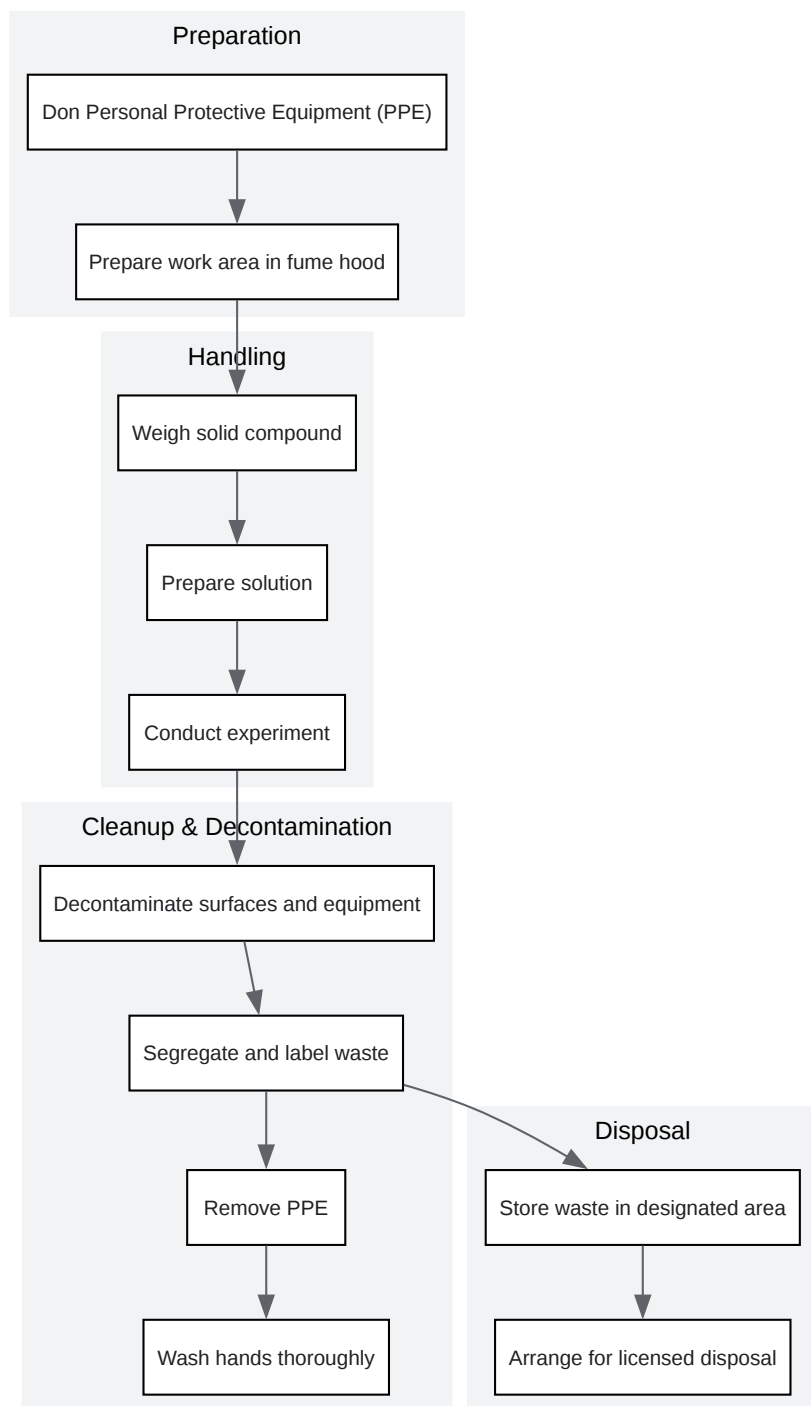
The following table summarizes the available quantitative data for **Hdac6-IN-33**. Note the lack of extensive physical and toxicological data, underscoring the need for cautious handling.

Property	Value	Source
CAS Number	2444302-23-0	[1][5]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> F <sub>2</sub> N <sub>5</sub> O	[5]
Molecular Weight	303.27 g/mol	[5]
IC <sub>50</sub> (HDAC6)	193 nM	[1][5]
Solubility (DMSO)	100 mg/mL (329.74 mM)	[5]

## Experimental Workflow Diagram

The following diagram illustrates the essential steps for the safe handling and disposal of **Hdac6-IN-33**.

## Workflow for Safe Handling and Disposal of Hdac6-IN-33



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Caption: Safe handling and disposal workflow for **Hdac6-IN-33**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. HDAC-IN-33|MSDS [dcchemicals.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Development of Selective Histone Deacetylase 6 (HDAC6) Degraders Recruiting Von Hippel–Lindau (VHL) E3 Ubiquitin Ligase - PMC [pmc.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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